

"Methyl 2-methyl-6-nitrobenzoate structural formula and IUPAC name"

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Compound of Interest

Compound Name: Methyl 2-methyl-6-nitrobenzoate

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An In-depth Technical Guide to Methyl 2-methyl-6-nitrobenzoate

This technical guide provides a comprehensive overview of **Methyl 2-methyl-6-nitrobenzoate**, including its chemical identity, physicochemical properties, and relevant experimental protocols. The information is intended for researchers, scientists, and professionals involved in drug development and organic synthesis.

Chemical Identity and Structure

Methyl 2-methyl-6-nitrobenzoate is an organic compound belonging to the benzoate ester class. Its structure consists of a benzene ring substituted with a methyl group, a nitro group, and a methyl ester group at positions 2, 6, and 1 respectively.

IUPAC Name: **methyl 2-methyl-6-nitrobenzoate**[\[1\]](#)

Structural Formula:

Physicochemical and Spectroscopic Data

The following tables summarize the key quantitative data for **Methyl 2-methyl-6-nitrobenzoate**.

Table 1: Chemical Identifiers and Properties

Identifier	Value	Reference
IUPAC Name	methyl 2-methyl-6-nitrobenzoate	[1]
Molecular Formula	C9H9NO4	[1]
Molecular Weight	195.17 g/mol	[1]
CAS Number	61940-22-5	[1]
Canonical SMILES	<chem>CC1=C(C(=CC=C1)--INVALID-LINK--[O-])C(=O)OC</chem>	[1]
InChI Key	XPVBLOOMFDNJTH-UHFFFAOYSA-N	[1]

Table 2: Computed Properties

Property	Value	Reference
XLogP3	1.1	[1]
Hydrogen Bond Donor Count	0	
Hydrogen Bond Acceptor Count	4	[2]
Rotatable Bond Count	2	[2]
Exact Mass	195.05315777 Da	[1]
Topological Polar Surface Area	72.1 Å ²	[1]
Heavy Atom Count	14	

Table 3: Spectroscopic Information

Spectrum Type	Details	Reference
GC-MS	NIST Number: 128940	[1]
IR Spectra	Vapor Phase IR Spectra available from John Wiley & Sons, Inc.	[1]

Experimental Protocols

While a direct synthesis protocol for **Methyl 2-methyl-6-nitrobenzoate** was not found, a detailed method for the synthesis of its precursor, 2-methyl-6-nitrobenzoic acid, is available. This acid can be subsequently esterified to yield the target compound.

Synthesis of 2-methyl-6-nitrobenzoic acid via Oxidation of 3-nitro-o-xylene

This protocol is adapted from a patented method for the co-production of 2-methyl-6-nitrobenzoic acid and 3-nitro-2-methylbenzoic acid.[\[3\]](#)[\[4\]](#)

Materials:

- 3-nitro-o-xylene
- Dilute nitric acid (10-35% mass concentration)
- Oxygen (oxidant)
- Organic solvent (for extraction)
- Acid (for pH adjustment)
- Alkali (for pH adjustment)
- Alcohol solvent (for esterification)

Equipment:

- Oxidation reaction kettle

- Mechanical stirrer
- Heating and cooling system
- Filtration apparatus
- Distillation apparatus
- pH meter

Procedure:

- Oxidation:
 - Charge the oxidation reaction kettle with 3-nitro-o-xylene and dilute nitric acid.
 - Raise the temperature to 120-150 °C and pressurize the kettle with oxygen to 1.5-4.0 MPa.
 - Maintain the reaction with stirring for 6-18 hours.[\[3\]](#)
- Isolation of Crude Product:
 - After the reaction is complete, cool the reaction mixture to 10-30 °C.[\[3\]](#)
 - Discharge the oxidation reaction liquid and filter to obtain the crude product, which is a mixture of acids.
- Esterification:
 - Wash the crude product with water.
 - Add an alcohol solvent and an acid catalyst to perform esterification.
 - After the reaction, distill off the solvent to obtain a concentrated solution of the esterified products.
- Separation:

- Add an alkali to the esterified concentrate to adjust the pH, leading to the saponification of the esters back to their corresponding carboxylate salts.
- This allows for the separation of 2-methyl-6-nitrobenzoic acid from 3-nitro-2-methylbenzoate through subsequent extraction and pH adjustment steps.[3]
- Final Isolation:
 - Extract the aqueous layer containing the desired product with an organic solvent.
 - Adjust the pH of the aqueous layer with acid to precipitate the 2-methyl-6-nitrobenzoic acid.
 - Filter the solid and dry to obtain the pure acid.

Subsequent Esterification to **Methyl 2-methyl-6-nitrobenzoate**: The obtained 2-methyl-6-nitrobenzoic acid can be converted to **Methyl 2-methyl-6-nitrobenzoate** using standard esterification methods, such as Fischer esterification (refluxing the carboxylic acid with methanol in the presence of a strong acid catalyst like sulfuric acid).

Visualization of Synthesis Pathway

The following diagram illustrates the logical workflow for the synthesis of 2-methyl-6-nitrobenzoic acid, a key precursor to the target molecule.

Caption: Synthesis workflow for **Methyl 2-methyl-6-nitrobenzoate** precursor.

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